

Navigating the Disposal of "C 87": A Guide to Proper Waste Management

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Compound of Interest

Compound Name: C 87

Cat. No.: B2439096

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The proper disposal of the substance identified as "C 87" is critically dependent on its precise chemical identity, as "C 87" is not a standard chemical nomenclature. Investigations into this identifier suggest several possibilities, each with distinct and mandated disposal protocols. This guide provides essential safety and logistical information for the most likely candidates: the radioactive element Francium (Fr), the persistent organic pollutant Perfluorooctanoic acid (PFOA, often called C8), and the chemical compound 1-Methylcyclopropan-1-amine hydrochloride (CAS RN 88887-87-0).

Identifying "C 87": A Critical First Step

The ambiguity of "C 87" necessitates a careful identification of the substance before any disposal procedures are initiated. The potential candidates are:

- Francium (Fr): The chemical element with the atomic number 87. It is a highly radioactive alkali metal.
- Perfluorooctanoic acid (PFOA or C8): A synthetic chemical often referred to as "C8." "C 87" could be a typographical error. PFOA is known for its environmental persistence.
- 1-Methylcyclopropan-1-amine hydrochloride: A chemical compound with the CAS Registry Number 88887-87-0. "C 87" could be a partial reference to this number or an internal laboratory code.

Researchers and drug development professionals must first confirm the exact nature of their "C 87" substance by checking container labels, safety data sheets (SDS), or internal documentation.

Scenario 1: Disposal of Francium (Atomic Number 87)

Francium is an extremely rare and highly radioactive element with a very short half-life; its most stable isotope, francium-223, has a half-life of only 22 minutes.^{[1][2]} Due to its instability and rarity, it is used only in small quantities for research purposes.^{[1][3]}

Core Disposal Principle: The primary disposal method for short-lived radioactive materials like Francium is decay-in-storage.

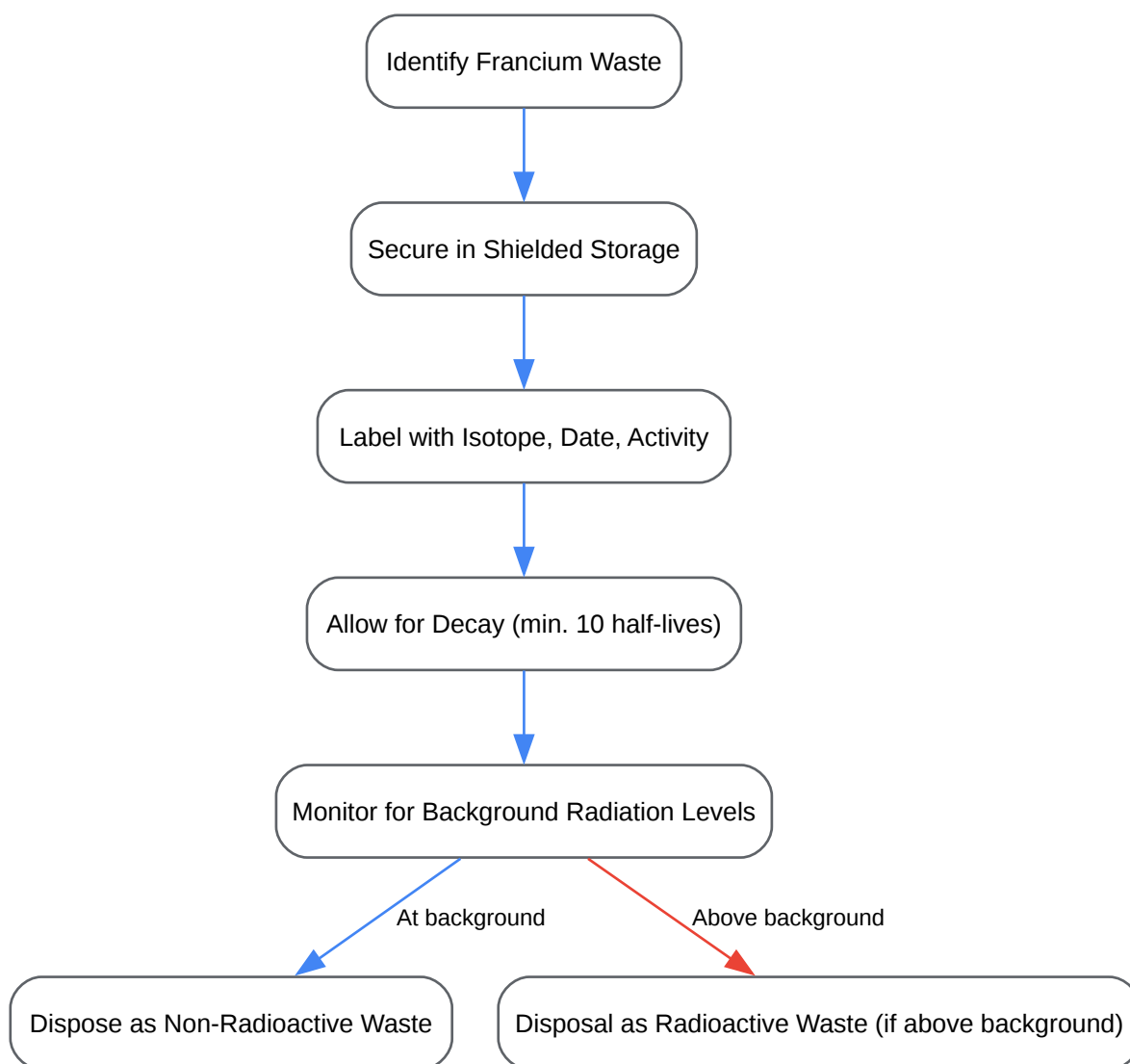
Operational Plan:

- **Secure Storage:** Store the Francium-containing waste in a designated, shielded, and secure radioactive materials area.
- **Labeling:** Clearly label the waste container with the isotope (Francium-223), the date, and the initial activity level.
- **Decay Period:** Hold the waste in storage for a period of at least 10 half-lives. For Francium-223, this would be a minimum of 220 minutes (3 hours and 40 minutes). This allows the radioactivity to decay to background levels.
- **Monitoring:** After the decay period, monitor the waste with a radiation survey meter to ensure that its radioactivity is indistinguishable from background radiation.
- **Final Disposal:** Once confirmed to be at background levels, the waste can be disposed of as non-radioactive waste, following institutional and local regulations for chemical waste (if other hazardous chemicals are present).

Quantitative Data Summary:

Property	Value	Citation(s)
Most Stable Isotope	Francium-223	[1][2]
Half-life	22 minutes	[1][2]
Primary Decay Mode	Beta decay	[2]
Recommended Storage Time	> 10 half-lives (> 220 minutes)	

Logical Workflow for Francium Disposal:



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Disposal workflow for Francium-223.

Scenario 2: Disposal of Perfluorooctanoic Acid (PFOA / C8)

Perfluorooctanoic acid (PFOA), often called C8, is a "forever chemical" known for its extreme persistence in the environment.[4] The U.S. Environmental Protection Agency (EPA) has issued interim guidance on its disposal due to concerns over the effectiveness of traditional destruction methods.[5]

Core Disposal Principle: The current EPA guidance prioritizes containment and storage over immediate destruction until more effective technologies are validated.

Operational and Disposal Plans (Ranked by EPA from most to least protective):

- **Interim Storage:** Storing PFOA-containing materials is encouraged, where possible, until more effective destruction technologies are available. This is considered the most environmentally protective option at present.[5]
- **Permitted Deep Well Injection (Class I):** This is a feasible option for liquid-phase PFOA waste streams, but the limited number of permitted wells can make it impractical.[5]
- **Permitted Hazardous Waste Landfills (RCRA Subtitle C):** These landfills have stringent controls, including liners and leachate collection systems, to contain the waste.[5]
- **Thermal Treatment (Incineration):** This is currently ranked as the least protective option due to uncertainties about the complete destruction of PFOA and the potential for releasing harmful byproducts.[5][6][7]

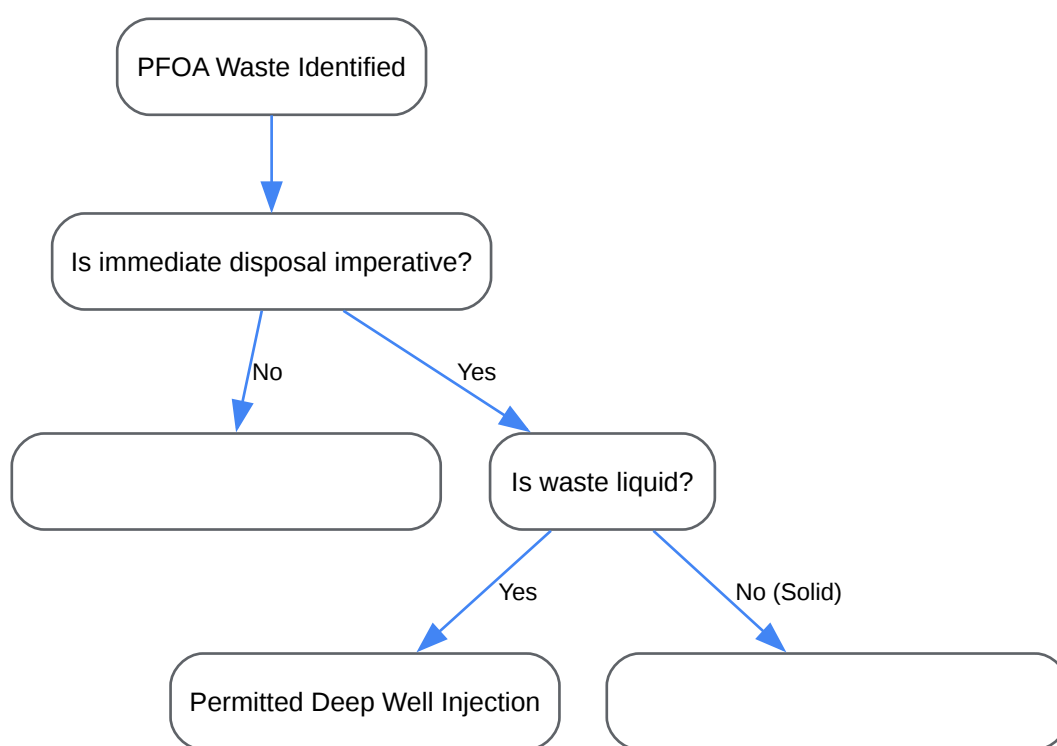
Experimental Protocol: Foam Fractionation for PFOA-Contaminated Water

For liquid waste streams with PFOA contamination, foam fractionation is an emerging technology to concentrate the PFOA, reducing the volume of waste that requires disposal.[8]

- **Introduction of Bubbles:** Air or another gas is bubbled through the PFOA-contaminated water.

- Adsorption to Bubble Surface: PFOA molecules, being surfactants, adhere to the surface of the bubbles.
- Foam Collection: The PFOA-rich foam that collects at the surface is removed.
- Concentrate Management: The resulting concentrated PFOA liquid ("foamate") can then be managed through one of the disposal options above, significantly reducing the total volume of waste.[8]

Logical Relationship for PFOA Disposal Decision-Making:



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Decision-making for PFOA disposal.

Scenario 3: Disposal of 1-Methylcyclopropan-1-amine hydrochloride (CAS 88887-87-0)

This is a specific chemical compound for which disposal procedures are outlined in its Safety Data Sheet (SDS). It is classified as harmful if swallowed and can cause skin and respiratory irritation.[9]

Core Disposal Principle: Dispose of as a hazardous chemical waste in accordance with federal, state, and local regulations, typically via incineration by a licensed facility.

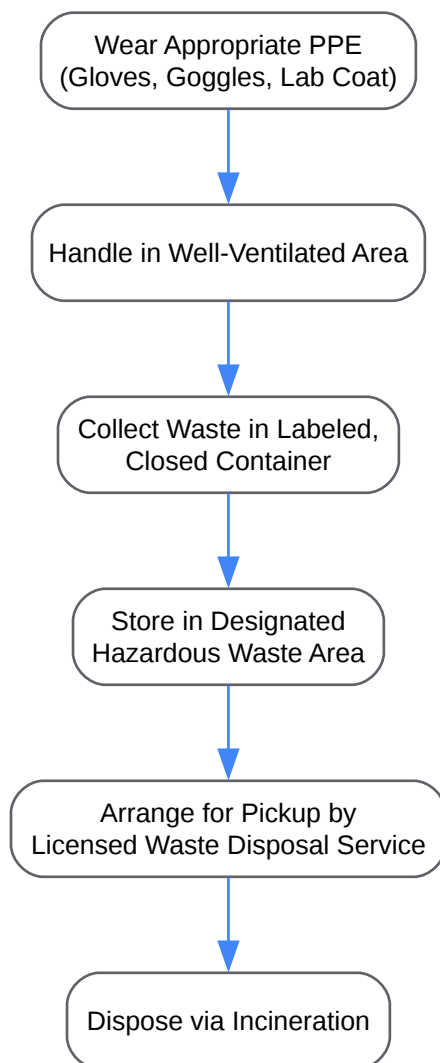
Operational Plan:

- Personal Protective Equipment (PPE): When handling this substance, wear protective gloves, clothing, and eye/face protection.[\[9\]](#)[\[10\]](#)
- Containment: Keep the chemical in its original, tightly closed container.[\[11\]](#) In case of a spill, sweep or shovel the solid material into an appropriate container for disposal, minimizing dust generation.[\[9\]](#)
- Waste Collection: Do not mix with other waste streams. Collect in a suitable, labeled container for hazardous chemical waste.
- Professional Disposal: Arrange for disposal by a licensed professional waste disposal service. The recommended method is to remove the material to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[\[9\]](#)

Quantitative Data and Hazard Information:

Property	Value	Citation(s)
CAS Registry Number	88887-87-0	[9] [12]
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[9]
Recommended Disposal	Incineration in a permitted hazardous waste facility	[9]
Storage Conditions	Store in a well-ventilated place. Keep container tightly closed.	[11]

Experimental Workflow for Safe Handling and Disposal:



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Handling and disposal of 1-Methylcyclopropan-1-amine hydrochloride.

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References

- 1. livescience.com [livescience.com]

- 2. Francium - Wikipedia [en.wikipedia.org]
- 3. quora.com [quora.com]
- 4. mdpi.com [mdpi.com]
- 5. EPA Releases Interim Guidance on Destruction and Disposal of PFAS | Pierce Atwood LLP - JDSupra [jdsupra.com]
- 6. m.youtube.com [m.youtube.com]
- 7. m.youtube.com [m.youtube.com]
- 8. innovationnewsnetwork.com [innovationnewsnetwork.com]
- 9. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- 10. 1-Methylcyclopropanamine Hydrochloride 88887-87-0 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- 11. sigmaaldrich.cn [sigmaaldrich.cn]
- 12. watson-int.com [watson-int.com]
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